

Physical and chemical properties of Sinocrassoside C1

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sinocrassoside C1

Cat. No.: B2428467

[Get Quote](#)

Sinocrassoside C1: A Comprehensive Technical Dossier

For Researchers, Scientists, and Drug Development Professionals

Introduction

Sinocrassoside C1 is a flavonol glycoside isolated from the whole plant of *Sinocrassula indica* (Decne.) A.Berger, a traditional Chinese medicine. As a member of the flavonoid family, **Sinocrassoside C1** has garnered interest within the scientific community for its potential therapeutic applications. This technical guide provides a detailed overview of the known physical and chemical properties of **Sinocrassoside C1**, its biological activities with a focus on relevant signaling pathways, and the experimental methodologies for its study. All quantitative data are presented in structured tables for clarity and comparative analysis.

Physicochemical Properties

Sinocrassoside C1 is a complex natural product with the following identified properties:

Property	Value	Reference
Molecular Formula	C ₂₇ H ₃₀ O ₁₆	[1][2]
Molecular Weight	610.51 g/mol	[1][2]
CAS Number	909803-26-5	[1][2]
IUPAC Name	5,8-dihydroxy-2-(4-hydroxyphenyl)-3- {[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxy}-7- {[(2S,3R,4R,5R,6S)-3,4,5-trihydroxy-6-methyloxan-2-yl]oxy}chromen-4-one	[1]
Canonical SMILES	<chem>CC1C(C(C(C(O1)OC2=C(C3=C(C(=C2)O)C(=O)C(=C(O3)C4=CC=C(C=C4)O)OC5C(C(C(C(O5)CO)O)O)O)O)O)O</chem>	[1]
Purity (Commercial)	>98% (HPLC)	[1]
Appearance	Yellow amorphous powder	[3]
Solubility	Data not available. Inferred to be soluble in methanol and DMSO based on extraction and analytical methods.	
Melting Point	Data not available.	

Spectral Data

The structural elucidation of **Sinocrassoside C1** has been primarily achieved through nuclear magnetic resonance (NMR) and mass spectrometry (MS).

Table 2: ¹H and ¹³C NMR Spectral Data of **Sinocrassoside C1** (in DMSO-d₆) [3]

Position	¹³ C Chemical Shift (δ)	¹ H Chemical Shift (δ) and Coupling Constant (J in Hz)	
Aglycone			
2	156.5		
3	133.5		
4	176.4		
5	161.2		
6	98.8		
7	164.2	6.20 (d, J=2.0)	
8	94.0	6.45 (d, J=2.0)	
9	156.9		
10	104.2		
1'	121.1		
2'	128.6		
3'	115.2	8.02 (d, J=8.8)	
4'	160.0	6.88 (d, J=8.8)	
5'	115.2		
6'	128.6		
Glucose			
1''	101.2		5.46 (d, J=7.6)
2''	74.3	3.20-3.50 (m)	
3''	76.6		
4''	70.0		
5''	77.2		

6"	61.0	3.55 (m), 3.75 (m)
Rhamnose		
1"	98.4	5.38 (d, J=1.6)
2"	70.4	3.50-3.80 (m)
3"	70.6	3.50-3.80 (m)
4"	71.9	3.50-3.80 (m)
5"	69.4	3.50-3.80 (m)
6"	17.8	1.10 (d, J=6.0)

Note: The assignments are based on the data provided for related flavonol glycosides from *Sinocrassula indica* and may require further confirmation for **Sinocrassoside C1** specifically.

Table 3: Mass Spectrometry Data of **Sinocrassoside C1**

Technique	Ionization Mode	Observed m/z	Interpretation	Reference
FAB-MS	Positive	$[M+H]^+$	Protonated molecule	[3]
HR-FAB-MS	Positive	$[M+Na]^+$	Sodiated molecule	[3]

Biological Activity and Mechanism of Action

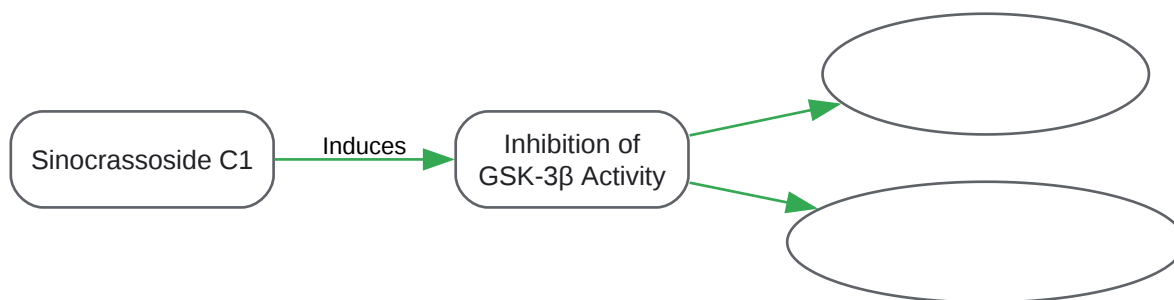
Direct pharmacological studies on isolated **Sinocrassoside C1** are limited. However, research on extracts of *Sinocrassula indica*, rich in **Sinocrassoside C1** and related flavonol glycosides, has revealed several biological activities.

Hypoglycemic Activity

The methanolic extract of *Sinocrassula indica* has demonstrated significant hypoglycemic effects in animal models. This activity is attributed, in part, to the inhibition of Glycogen

Synthase Kinase 3 β (GSK-3 β), a key enzyme in glucose metabolism.

An extract of *Sinocrassula indica* containing sinocrassosides has been shown to promote glucose metabolism by inhibiting GSK-3 β . The proposed signaling pathway involves the phosphorylation of GSK-3 β , which in turn influences downstream targets related to glucose uptake and utilization.



[Click to download full resolution via product page](#)

Proposed mechanism of **Sinocrassoside C1** in glucose metabolism.

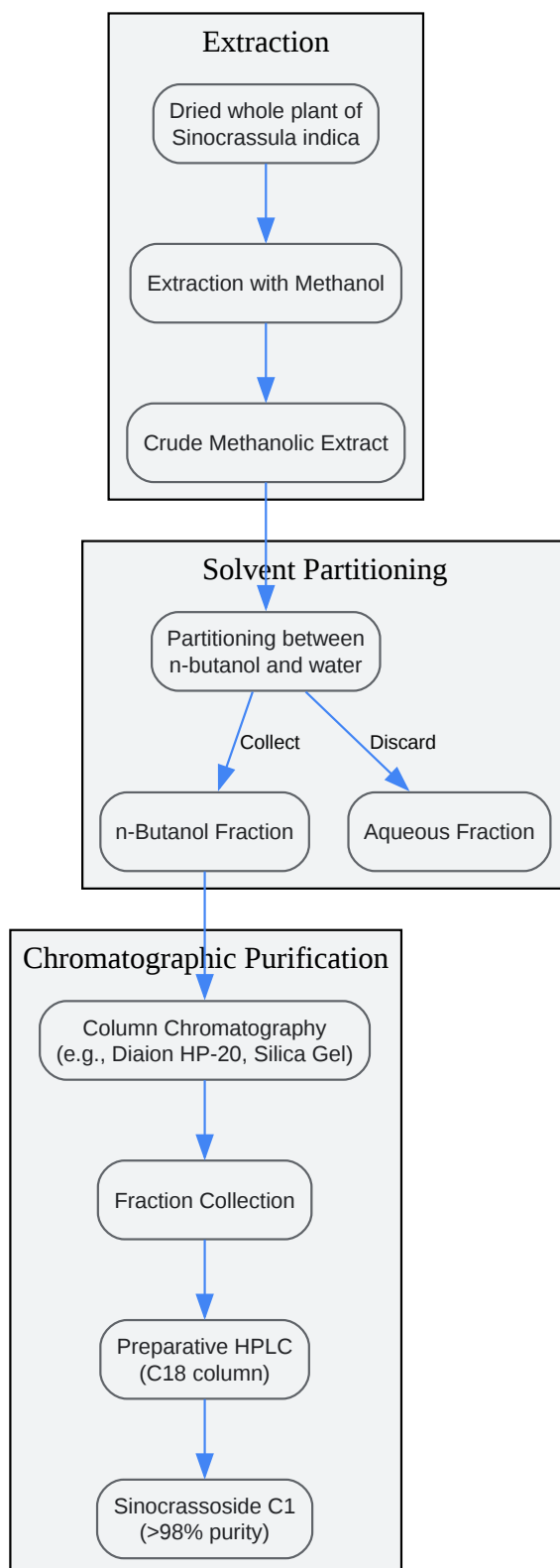
Other Potential Activities

Extracts of *Sinocrassula indica* and its constituent flavonol glycosides have also been reported to possess aminopeptidase N and aldose reductase inhibitory activities, suggesting potential applications in cancer and diabetic complications, respectively.

Experimental Protocols

Extraction and Isolation of Sinocrassoside C1

The following is a general workflow for the extraction and isolation of flavonol glycosides from *Sinocrassula indica*, which can be adapted for the specific purification of **Sinocrassoside C1**.



[Click to download full resolution via product page](#)

General workflow for the extraction and isolation of **Sinocrassoside C1**.

Methodology:

- **Extraction:** The air-dried whole plant of *Sinocrassula indica* is powdered and extracted exhaustively with methanol at room temperature. The solvent is then evaporated under reduced pressure to yield the crude methanolic extract.
- **Solvent Partitioning:** The crude extract is suspended in water and partitioned successively with solvents of increasing polarity, such as n-hexane, ethyl acetate, and n-butanol. The n-butanol fraction, which is typically enriched with glycosides, is collected.
- **Column Chromatography:** The n-butanol fraction is subjected to column chromatography on a suitable stationary phase (e.g., Diaion HP-20, silica gel, or Sephadex LH-20) with a gradient elution system (e.g., water-methanol or chloroform-methanol) to separate the components based on their polarity.
- **Preparative High-Performance Liquid Chromatography (HPLC):** Fractions containing **Sinocrassoside C1** are further purified by preparative reverse-phase HPLC (e.g., on a C18 column) using a suitable mobile phase (e.g., acetonitrile-water or methanol-water gradient) to afford the pure compound.

Analytical Methods

- **Column:** C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 μ m).
- **Mobile Phase:** A gradient of solvent A (e.g., water with 0.1% formic acid) and solvent B (e.g., acetonitrile or methanol).
- **Detection:** UV detector at a wavelength of approximately 254 nm or 350 nm.
- **Flow Rate:** Typically 1.0 mL/min.
- **Injection Volume:** 10-20 μ L.
- **Solvent:** Deuterated dimethyl sulfoxide (DMSO- d_6) is commonly used.
- **Instruments:** ^1H NMR and ^{13}C NMR spectra are recorded on a high-field NMR spectrometer (e.g., 400 MHz or higher).

- Techniques: 2D NMR techniques such as COSY, HSQC, and HMBC are employed for complete structural assignment.
- Techniques: Fast Atom Bombardment (FAB-MS) or Electrospray Ionization (ESI-MS) are typically used.
- Analysis: High-resolution mass spectrometry (HRMS) is used to confirm the elemental composition.

Conclusion and Future Directions

Sinocrassoside C1 is a promising natural product with potential therapeutic benefits, particularly in the context of metabolic disorders. While its basic physicochemical properties have been characterized, further research is needed to fully elucidate its pharmacological profile. Specifically, detailed studies on its solubility, stability, and a broader range of biological activities are warranted. The development and validation of standardized analytical methods will be crucial for quality control and further drug development efforts. The exploration of its mechanism of action, particularly in relation to the GSK-3 β signaling pathway, could open new avenues for the treatment of diabetes and other related conditions.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. biorlab.com [biorlab.com]
- 2. calpaclab.com [calpaclab.com]
- 3. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Physical and chemical properties of Sinocrassoside C1]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2428467#physical-and-chemical-properties-of-sinocrassoside-c1\]](https://www.benchchem.com/product/b2428467#physical-and-chemical-properties-of-sinocrassoside-c1)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com